

A Technical Guide to the Thermogravimetric Analysis of 1-Bromo-4-butoxybenzene

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Compound of Interest

Compound Name: 1-Bromo-4-butoxybenzene

Cat. No.: B1267048

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For Researchers, Scientists, and Drug Development Professionals

Abstract: This technical guide provides a comprehensive overview of the thermogravimetric analysis (TGA) of **1-Bromo-4-butoxybenzene** (C₁₀H₁₃BrO). While specific experimental TGA data for this compound is not readily available in published literature, this document outlines a detailed experimental protocol for its thermal characterization. It includes a summary of relevant physical and chemical properties, a proposed thermal decomposition pathway, and a standardized workflow for conducting the analysis. The information herein is intended to equip researchers with the necessary framework to investigate the thermal stability and decomposition kinetics of **1-Bromo-4-butoxybenzene**.

Introduction

1-Bromo-4-butoxybenzene is an organic compound featuring a benzene ring substituted with a bromine atom and a butoxy group.^{[1][2]} It serves as a versatile reagent and intermediate in organic synthesis.^[1] Understanding the thermal stability of such compounds is critical for determining safe storage conditions, assessing potential hazards, and establishing appropriate temperature parameters for chemical reactions and purification processes like distillation.

Thermogravimetric analysis (TGA) is a fundamental thermal analysis technique used to measure the change in mass of a sample as a function of temperature or time in a controlled atmosphere. This guide details a proposed methodology for conducting TGA on **1-Bromo-4-butoxybenzene** to elucidate its thermal decomposition profile.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **1-Bromo-4-butoxybenzene** is presented in Table 1. These properties are essential for designing a TGA experiment and interpreting the resulting data.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₃ BrO	[1][2]
Molecular Weight	229.11 g/mol	[1][2]
CAS Number	39969-57-8	[1][2][3]
Appearance	Colorless to pale yellow liquid; Solid	[1]
Density	1.3563 g/cm ³	[3]
Storage Temperature	2-8°C	[3]
Solubility	Sparingly soluble in water	[1]

Proposed Experimental Protocol for TGA

The following protocol is a generalized methodology for determining the thermal stability of **1-Bromo-4-butoxybenzene**. Researchers should adapt these parameters based on the specific instrumentation available and the preliminary analysis of the compound.

Objective: To determine the onset temperature of decomposition, the temperature of maximum decomposition rate, and the residual mass upon complete thermal degradation of **1-Bromo-4-butoxybenzene**.

Instrumentation: A calibrated thermogravimetric analyzer.

Experimental Parameters: The proposed parameters for the TGA experiment are detailed in Table 2.

Parameter	Recommended Setting	Rationale
Sample Mass	3 - 7 mg	Provides a clear, measurable mass change signal while minimizing thermal gradients within the sample.
Crucible	Alumina or platinum pan	Chemically inert and stable at high temperatures.
Atmosphere	Nitrogen (N ₂) or Air	Nitrogen (inert) is used to study thermal decomposition without oxidation. Air (oxidative) is used to assess oxidative stability.
Gas Flow Rate	20 - 50 mL/min	Ensures a consistent and inert/oxidative environment around the sample and efficiently removes gaseous decomposition products.
Heating Rate	10 °C/min	A common rate that provides good resolution of thermal events. Slower rates (e.g., 5 °C/min) can be used to resolve overlapping transitions.
Temperature Range	Ambient to 600 °C	This range should be sufficient to cover the boiling point and subsequent decomposition of the compound. The final temperature can be adjusted based on initial findings.
Data Acquisition	Mass (%), Temperature (°C), Time (min), Derivative Mass Loss (%/°C)	Standard data points for TGA analysis. The derivative curve (DTG) is crucial for identifying the temperatures of maximum decomposition rates.

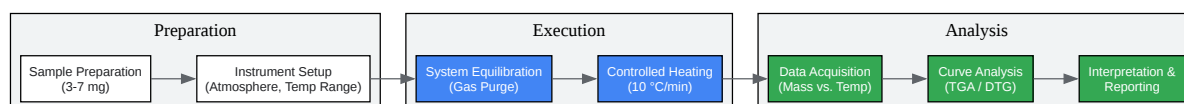
Procedure:

- Tare the TGA sample pan.
- Carefully place 3-7 mg of **1-Bromo-4-butoxybenzene** into the pan.
- Position the pan in the TGA furnace.
- Purge the system with the selected gas (Nitrogen or Air) at the specified flow rate for 15-30 minutes to ensure a stable atmosphere.
- Initiate the heating program from ambient temperature to 600 °C at a rate of 10 °C/min.
- Continuously record the sample mass as a function of temperature.
- After the experiment, allow the furnace to cool to a safe temperature before removing the sample.
- Analyze the resulting TGA (mass vs. temperature) and DTG (derivative of mass vs. temperature) curves.

Visualization of Workflows and Pathways

General TGA Experimental Workflow

The logical flow of a standard thermogravimetric analysis experiment is depicted below. This workflow outlines the key steps from sample preparation to final data analysis.

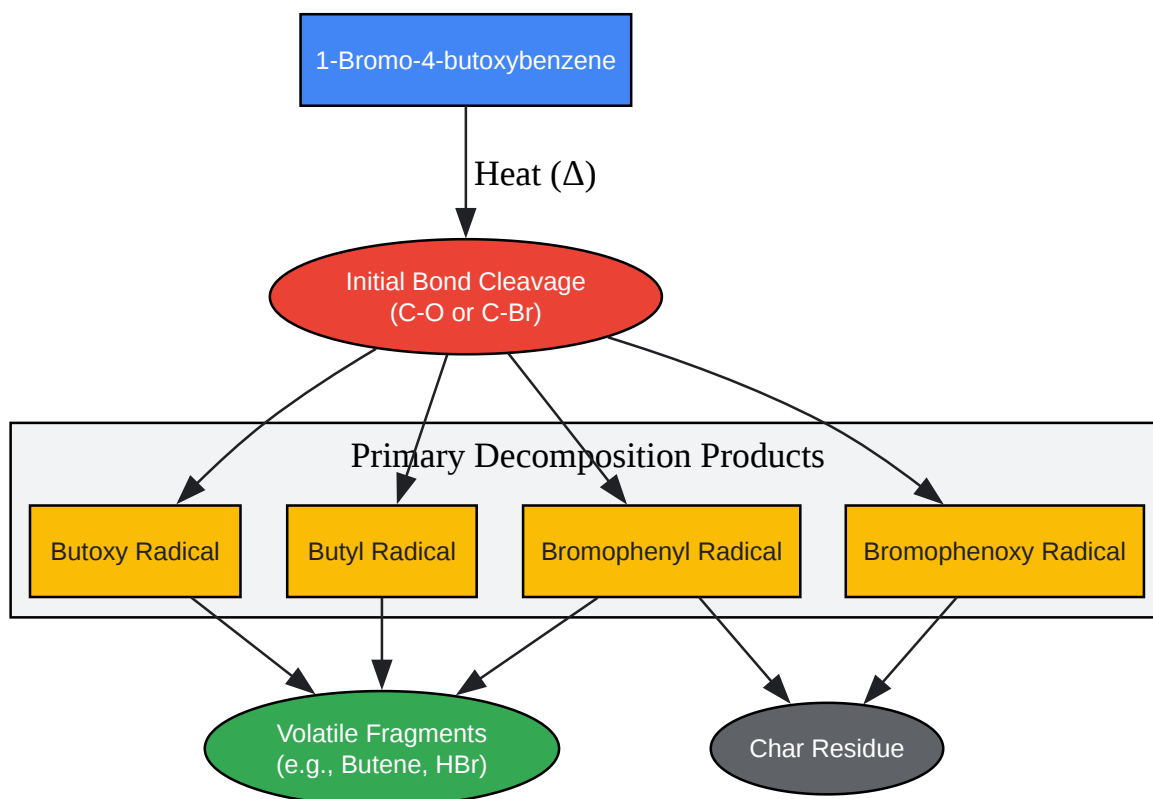


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Caption: A generalized workflow for conducting a thermogravimetric analysis experiment.

Postulated Thermal Decomposition Pathway

The thermal decomposition of **1-Bromo-4-butoxybenzene** in an inert atmosphere is likely initiated by the cleavage of the weakest bonds in the molecule. The C-O bond of the ether and the C-Br bond are potential initiation sites. A plausible, simplified decomposition pathway is illustrated below, leading to the formation of volatile fragments and a potential char residue at higher temperatures.



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